

# Comparative Analysis of CP-346086 Dihydrate Cross-reactivity with Lipid Transfer Proteins

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## Compound of Interest

Compound Name: CP-346086 dihydrate

Cat. No.: B11929687

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This guide provides a comparative overview of the known selectivity of **CP-346086 dihydrate** and outlines experimental protocols to assess its cross-reactivity against other key lipid transfer proteins. While CP-346086 is a potent and well-characterized inhibitor of Microsomal Triglyceride Transfer Protein (MTP), comprehensive data on its interaction with other lipid transfer proteins such as Cholesteryl Ester Transfer Protein (CETP), Phospholipid Transfer Protein (PLTP), and Lecithin-Cholesterol Acyltransferase (LCAT) is not readily available in published literature. This guide aims to address this gap by presenting the existing data and providing detailed methodologies for further investigation.

## Executive Summary

**CP-346086 dihydrate** is a highly potent inhibitor of Microsomal Triglyceride Transfer Protein (MTP), a key intracellular protein responsible for the assembly and secretion of apolipoprotein B (apoB)-containing lipoproteins.[1] Existing studies have demonstrated its efficacy in inhibiting MTP in both human and rodent models, leading to a significant reduction in plasma cholesterol and triglycerides.[1] While direct, comprehensive cross-reactivity studies against a panel of other lipid transfer proteins are lacking, some evidence suggests a degree of selectivity for MTP. For instance, in HepG2 cells, CP-346086 was shown to inhibit apoB and triglyceride secretion without affecting apolipoprotein A-I (apoA-I) secretion or overall lipid synthesis.[1] Furthermore, a study in 3T3-L1 adipocytes indicated that CP-346086 had no effect on the secretion of phospholipids.[2]

This guide provides a summary of the known inhibitory activity of CP-346086 against MTP and outlines the necessary experimental protocols to evaluate its potential cross-reactivity with CETP, PLTP, and LCAT, crucial proteins in lipid metabolism.

## Data Presentation: CP-346086 Inhibitory Activity

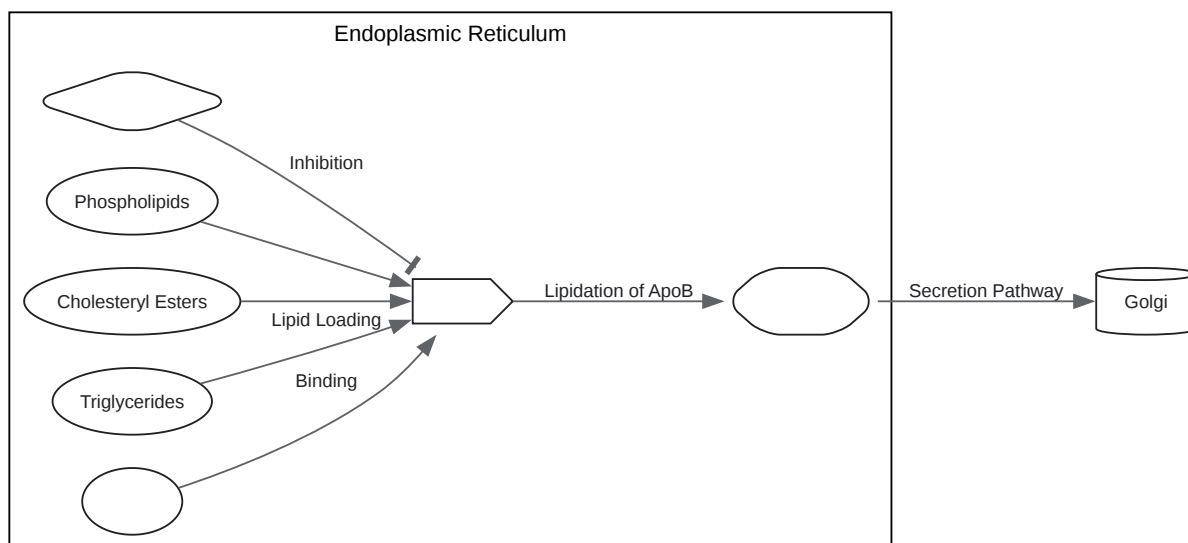
The following table summarizes the known quantitative data for the inhibitory activity of CP-346086. The lack of data for other lipid transfer proteins highlights the need for further experimental investigation.

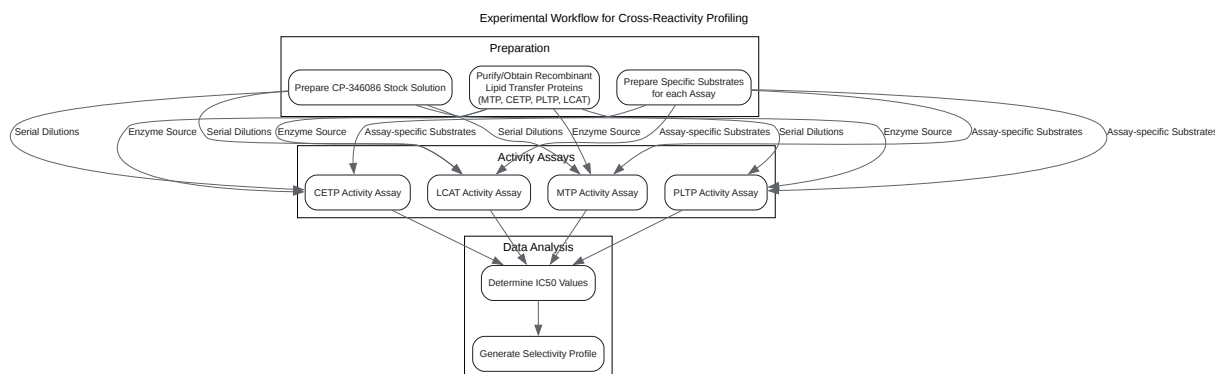
Target Protein	Species	Assay Type	IC50 (nM)	Reference
Microsomal Triglyceride Transfer Protein (MTP)	Human	In vitro inhibition	2.0	<a href="#">[1]</a>
Rodent	In vitro inhibition	2.0	<a href="#">[1]</a>	
HepG2 cells (apoB & triglyceride secretion)	Cell-based assay	2.6	<a href="#">[1]</a>	
Cholesteryl Ester Transfer Protein (CETP)	-	-	Data not available	-
Phospholipid Transfer Protein (PLTP)	-	-	Data not available	-
Lecithin-Cholesterol Acyltransferase (LCAT)	-	-	Data not available	-

## Signaling Pathways and Experimental Workflows

To visualize the mechanism of action and a proposed experimental approach, the following diagrams are provided.

MTP-Mediated VLDL Assembly and Inhibition by CP-346086





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## References

- 1. CP-346086: an MTP inhibitor that lowers plasma cholesterol and triglycerides in experimental animals and in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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